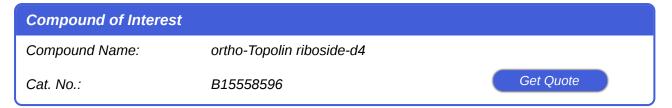


ortho-Topolin Riboside-d4: A Technical Guide for Researchers

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Introduction

ortho-Topolin riboside-d4 is a deuterated form of ortho-topolin riboside, a naturally occurring aromatic cytokinin, a class of plant hormones that play a crucial role in cell division and differentiation. Due to its isotopic labeling, **ortho-topolin riboside-d4** serves as an invaluable tool in mass spectrometry-based quantitative studies, acting as an internal standard for the accurate determination of its non-labeled counterpart in various biological matrices. This technical guide provides an in-depth overview of its properties, applications, and relevant experimental protocols for researchers, scientists, and drug development professionals.

Physicochemical Properties

The fundamental properties of **ortho-Topolin riboside-d4** and its unlabeled analog are summarized below. These values are essential for the preparation of standards, experimental design, and data analysis.



Property	ortho-Topolin riboside-d4	ortho-Topolin riboside
CAS Number	74511-48-1[1][2]	50868-58-1[3]
Molecular Formula	C17H15D4N5O5	C17H19N5O5[3][4]
Molecular Weight	377.39[1][2]	373.36[3][4]
Purity	>95% (Typically confirmed by HPLC)	>95% (Typically confirmed by HPLC)[3]
Appearance	White to off-white solid	White to off-white solid
Storage	-20°C[5][6]	-20°C[5][6]
Solubility	Soluble in DMSO and Methanol	Soluble in DMSO and Methanol

Note: Specific purity and isotopic enrichment should be confirmed with the Certificate of Analysis provided by the supplier.

Applications in Research and Drug Development

The primary application of **ortho-topolin riboside-d4** is as an internal standard in liquid chromatography-mass spectrometry (LC-MS) for the quantification of ortho-topolin riboside. The unlabeled compound, ortho-topolin riboside, has demonstrated significant biological activity, particularly in cancer research.

Anticancer Research

Recent studies have highlighted the potential of ortho-topolin riboside as an anticancer agent. Research has shown its efficacy in non-small cell lung cancer (NSCLC) and radio-resistant breast cancer models.

 Non-Small Cell Lung Cancer (NSCLC): ortho-Topolin riboside has been shown to induce cytotoxicity in NSCLC cell lines. Mechanistic studies indicate that its antiproliferative and apoptotic effects are mediated through the downregulation of p-ERK and p-AKT levels and the upregulation of cleaved Caspase-3.[7] Furthermore, it has been observed to reduce amino acid and pyrimidine synthesis in NSCLC cells and xenograft tumors.[7]



 Radio-resistant Breast Cancer: In combination with protocatechualdehyde, ortho-topolin riboside has demonstrated synergistic effects in reducing the viability of radio-resistant breast cancer cells.[8] The combination impacts key metabolic and signaling pathways, including β-alanine metabolism and the HIF-1, FoxO, and MAPK signaling pathways.[8]

Plant Science

As a cytokinin, ortho-topolin riboside is utilized in plant biology to study its role in growth, development, and response to environmental stress. It has been investigated for its involvement in the response to nitrogen depletion, which can enhance biomass and biofuel productivity.

Experimental Protocols Quantification of ortho-Topolin Riboside using LCMS/MS with ortho-Topolin Riboside-d4 as an Internal Standard

This protocol outlines a general procedure for the quantification of ortho-topolin riboside in a biological matrix (e.g., plasma, cell lysate).

- 1. Materials:
- ortho-Topolin riboside (analyte standard)
- ortho-Topolin riboside-d4 (internal standard)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Ultrapure water
- Biological matrix (e.g., plasma, cell lysate)
- Microcentrifuge tubes
- HPLC or UHPLC system coupled to a triple quadrupole mass spectrometer



2. Standard Preparation:

- Prepare stock solutions of ortho-topolin riboside and ortho-topolin riboside-d4 (e.g., 1 mg/mL) in DMSO or methanol.
- Prepare a series of working standard solutions of ortho-topolin riboside by serial dilution of the stock solution with a suitable solvent (e.g., 50% ACN in water).
- Prepare a working solution of the internal standard, **ortho-topolin riboside-d4**, at a fixed concentration (e.g., 100 ng/mL) in the same solvent.
- 3. Sample Preparation (Protein Precipitation):
- To 50 μL of the biological sample, add 150 μL of ACN containing the internal standard (ortho-topolin riboside-d4).
- Vortex for 1 minute to precipitate proteins.
- Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C.
- Transfer the supernatant to an HPLC vial for analysis.
- 4. LC-MS/MS Analysis:
- LC Conditions (Example):
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in ACN
 - Gradient: A suitable gradient to separate the analyte from matrix components.
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 μL
- MS/MS Conditions (Example):





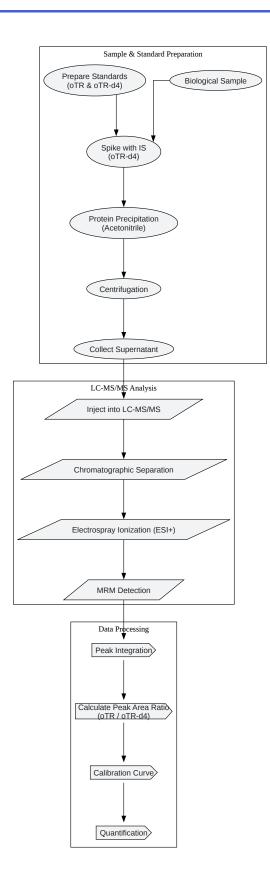


- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) transitions:
 - ortho-Topolin riboside: m/z 374.1 -> 242.1
 - ortho-Topolin riboside-d4: m/z 378.1 -> 246.1
- Optimize collision energy and other MS parameters for maximum signal intensity.

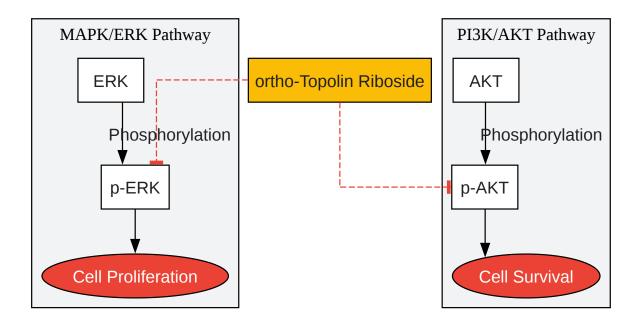
5. Data Analysis:

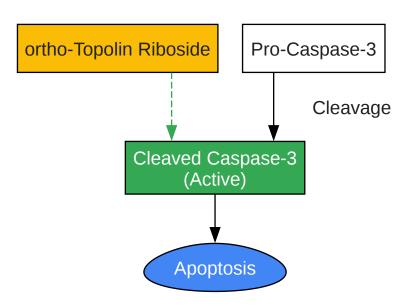
- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte standards.
- Determine the concentration of ortho-topolin riboside in the unknown samples by interpolating their peak area ratios from the calibration curve.











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